

# An In-depth Technical Guide to Biotin-PEG2-alkyne

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## Compound of Interest

Compound Name: **Biotin-PEG2-alkyne**

Cat. No.: **B8098802**

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This guide provides a comprehensive overview of the chemical properties, applications, and experimental protocols related to **Biotin-PEG2-alkyne**, a key reagent in bioconjugation and molecular biology.

## Core Properties and Specifications

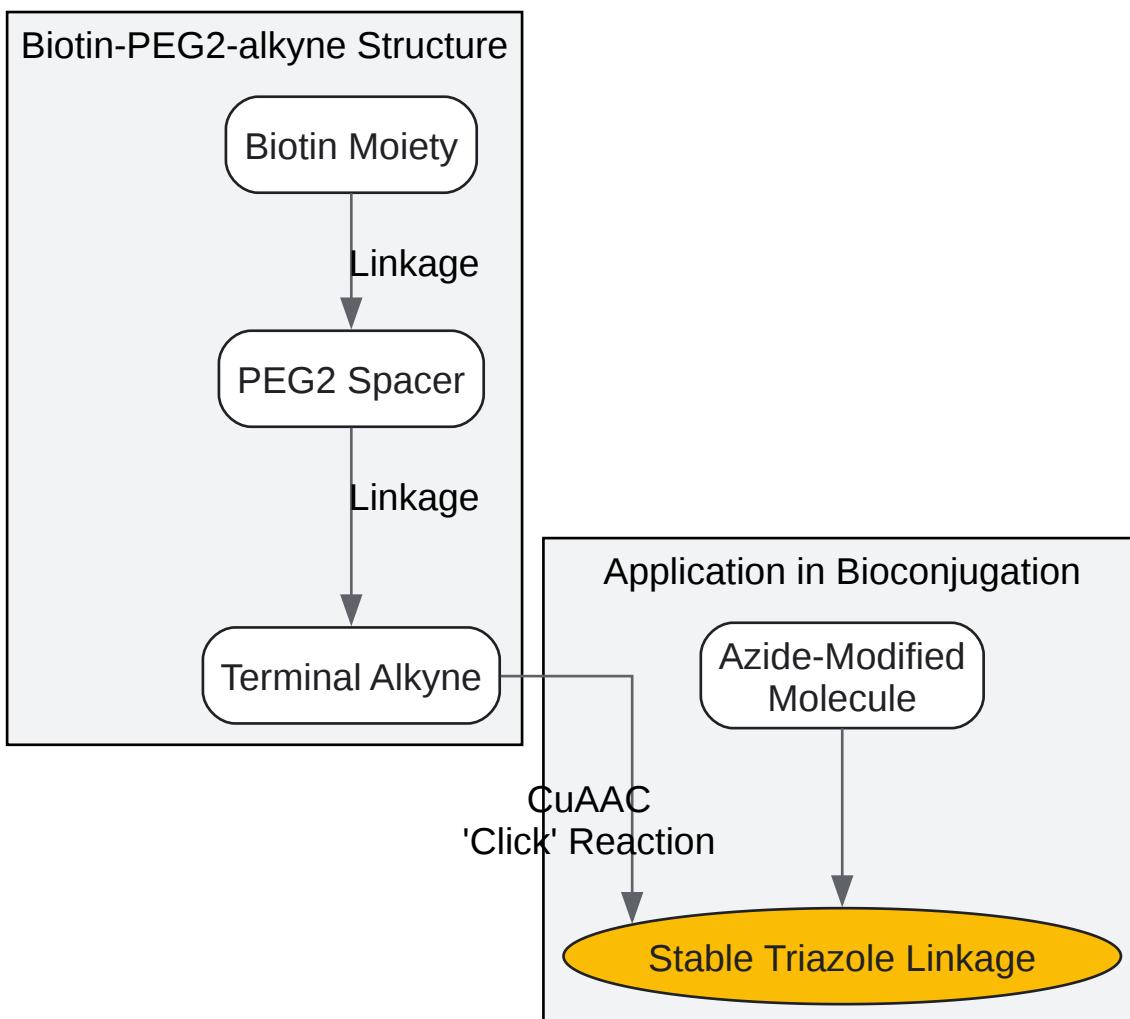
**Biotin-PEG2-alkyne** is a chemical compound that incorporates a biotin moiety, a short polyethylene glycol (PEG) spacer, and a terminal alkyne group. This structure makes it an invaluable tool for the biotinylation of molecules containing an azide group through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of "click chemistry".

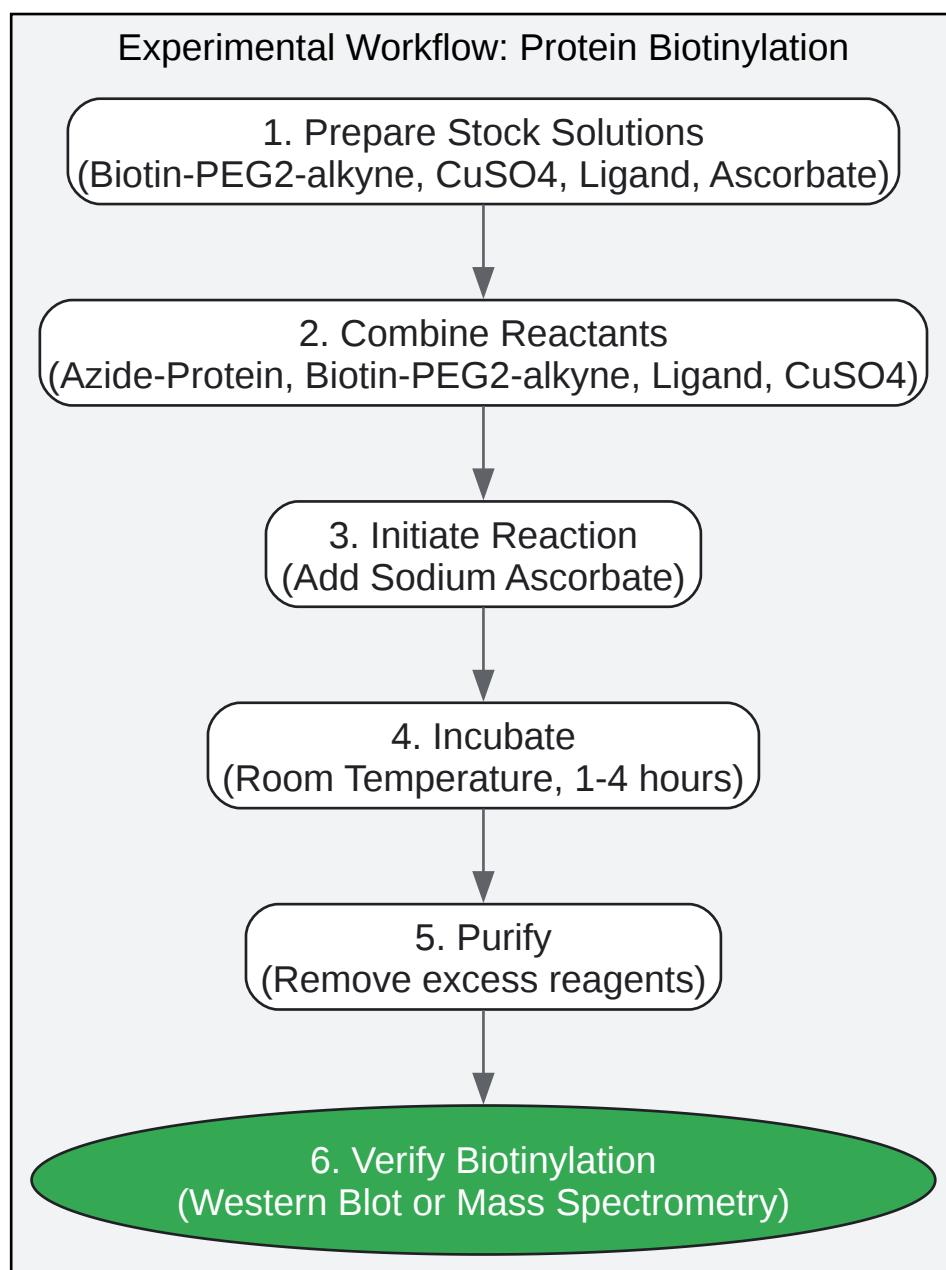
The key quantitative data for **Biotin-PEG2-alkyne** are summarized in the table below:

Property	Value	References
Molecular Formula	C17H27N3O4S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	369.48 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	2227450-68-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Purity	>95%	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White powder	<a href="#">[4]</a>
Solubility	Soluble in water, DMSO, DMF, DCM	<a href="#">[4]</a> <a href="#">[5]</a>

## Signaling Pathways and Logical Relationships

The primary utility of **Biotin-PEG2-alkyne** lies in its ability to covalently link to azide-modified molecules. The biotin group serves as a high-affinity tag for detection, purification, or immobilization using streptavidin or avidin. The PEG spacer enhances water solubility and reduces steric hindrance between the biotin and the target molecule.[\[2\]](#)[\[4\]](#)





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- To cite this document: BenchChem. [An In-depth Technical Guide to Biotin-PEG2-alkyne]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8098802#biotin-peg2-alkyne-molecular-weight-and-formula>]

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